

# (1-Isothiocyanatoethyl)benzene: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: (1-Isothiocyanatoethyl)benzene

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## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(1-Isothiocyanatoethyl)benzene**, also known as  $\alpha$ -methylbenzyl isothiocyanate, a research chemical with potential applications in antioxidant and anti-cancer studies. Due to the limited specific research on this compound, this guide also incorporates extensive data on its well-studied structural isomer, phenethyl isothiocyanate (PEITC), to provide a broader context for its potential biological activities and mechanisms of action.

## Introduction

Isothiocyanates (ITCs) are a class of naturally occurring compounds found in cruciferous vegetables, recognized for their chemopreventive and antioxidant properties. **(1-Isothiocyanatoethyl)benzene** is a synthetic isothiocyanate that exists as two enantiomers, (R)-(-)- $\alpha$ -methylbenzyl isothiocyanate and (S)-(+)- $\alpha$ -methylbenzyl isothiocyanate, as well as a racemic mixture. While research on this specific isomer is emerging, its structural similarity to phenethyl isothiocyanate (PEITC), a widely studied ITC, suggests it may share similar biological activities.<sup>[1]</sup> This guide will detail the known chemical properties, synthesis, and biological activities of **(1-Isothiocyanatoethyl)benzene** and provide in-depth information on PEITC as a well-characterized analogue.

## Chemical and Physical Properties

The chemical and physical properties of **(1-Isothiocyanatoethyl)benzene** and its enantiomers are summarized below, with data for PEITC provided for comparison.

Property	(S)-(+)- $\alpha$ -Methylbenzyl Isothiocyanate	(R)-(-)- $\alpha$ -Methylbenzyl Isothiocyanate	DL- $\alpha$ -Methylbenzyl Isothiocyanate	Phenethyl Isothiocyanate (PEITC)
Synonyms	(S)-(+)-1-Phenylethyl isothiocyanate	D- $\alpha$ -Methylbenzyl isothiocyanate	1-Phenylethyl isothiocyanate	(2-Isothiocyanatoethyl)benzene
CAS Number	24277-43-8[2]	24277-44-9	32393-32-1[3]	2257-09-2[4]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NS[2]	C <sub>9</sub> H <sub>9</sub> NS	C <sub>9</sub> H <sub>9</sub> NS[3]	C <sub>9</sub> H <sub>9</sub> NS[4]
Molecular Weight	163.24 g/mol [2]	163.24 g/mol	163.24 g/mol [3]	163.24 g/mol [4]
Appearance	-	Clear yellow liquid	Slightly yellowish liquid[3]	Colorless to pale yellow liquid
Purity	≥98%	≥98%	≥98%[3]	-
Solubility	Soluble in DMSO	-	Soluble in water, DMSO[3]	-
Storage	2-8°C Refrigerator	-	4°C[3]	-

## Synthesis and Experimental Protocols

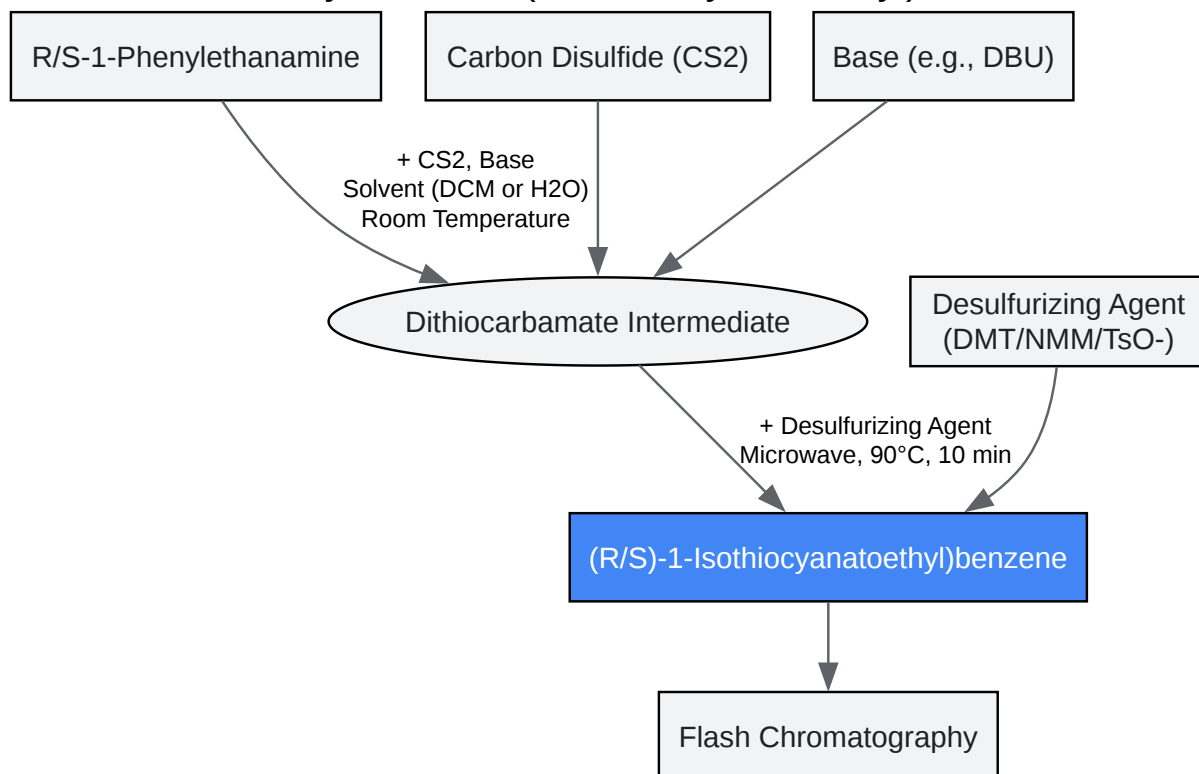
### Synthesis of (1-Isothiocyanatoethyl)benzene

A general and efficient method for the synthesis of enantiomerically pure (R)- and (S)-1-isothiocyanatoethylbenzene has been described. The protocol involves a "one-pot", two-step procedure starting from the corresponding commercially available amines.[5]

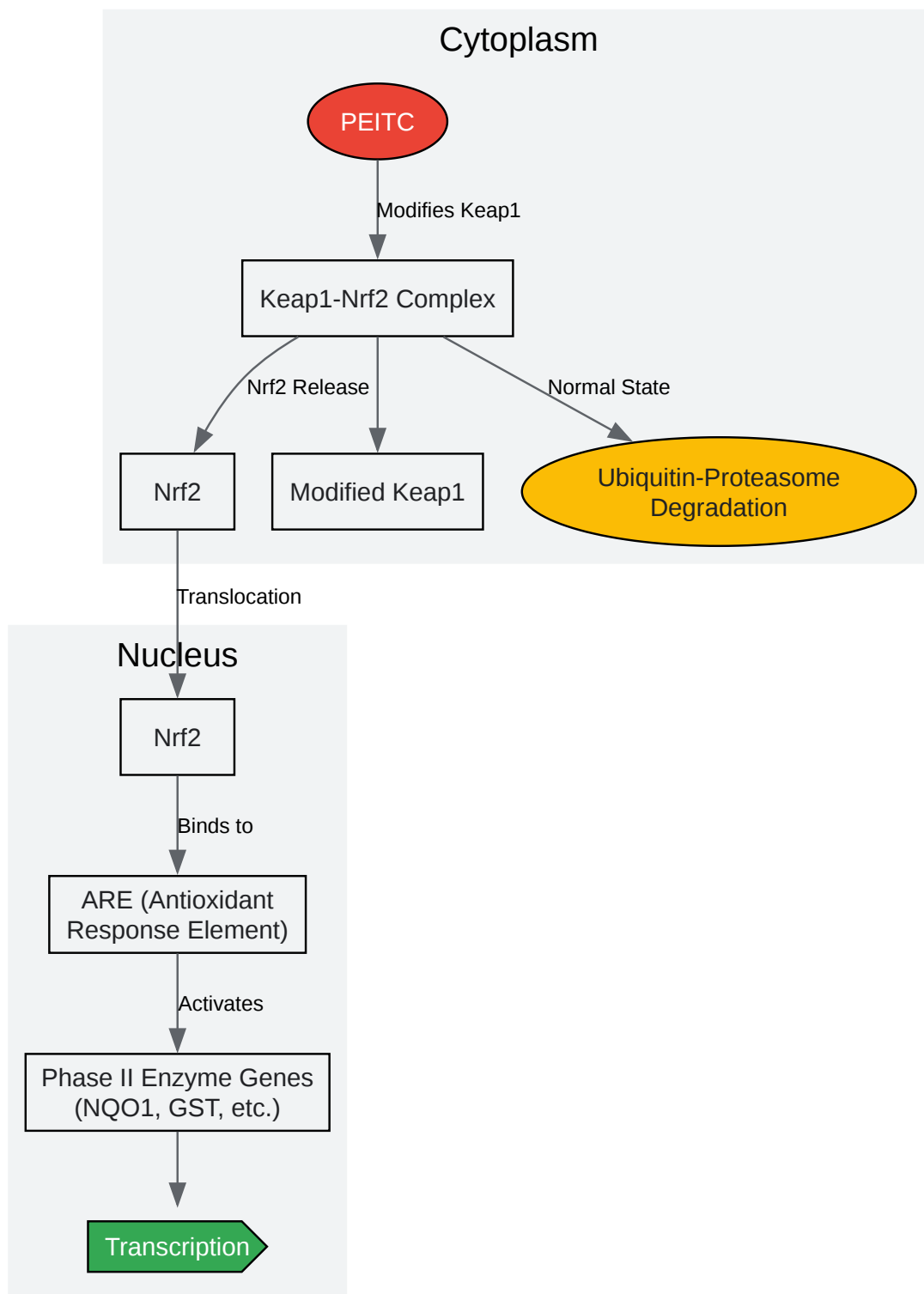
Experimental Protocol:

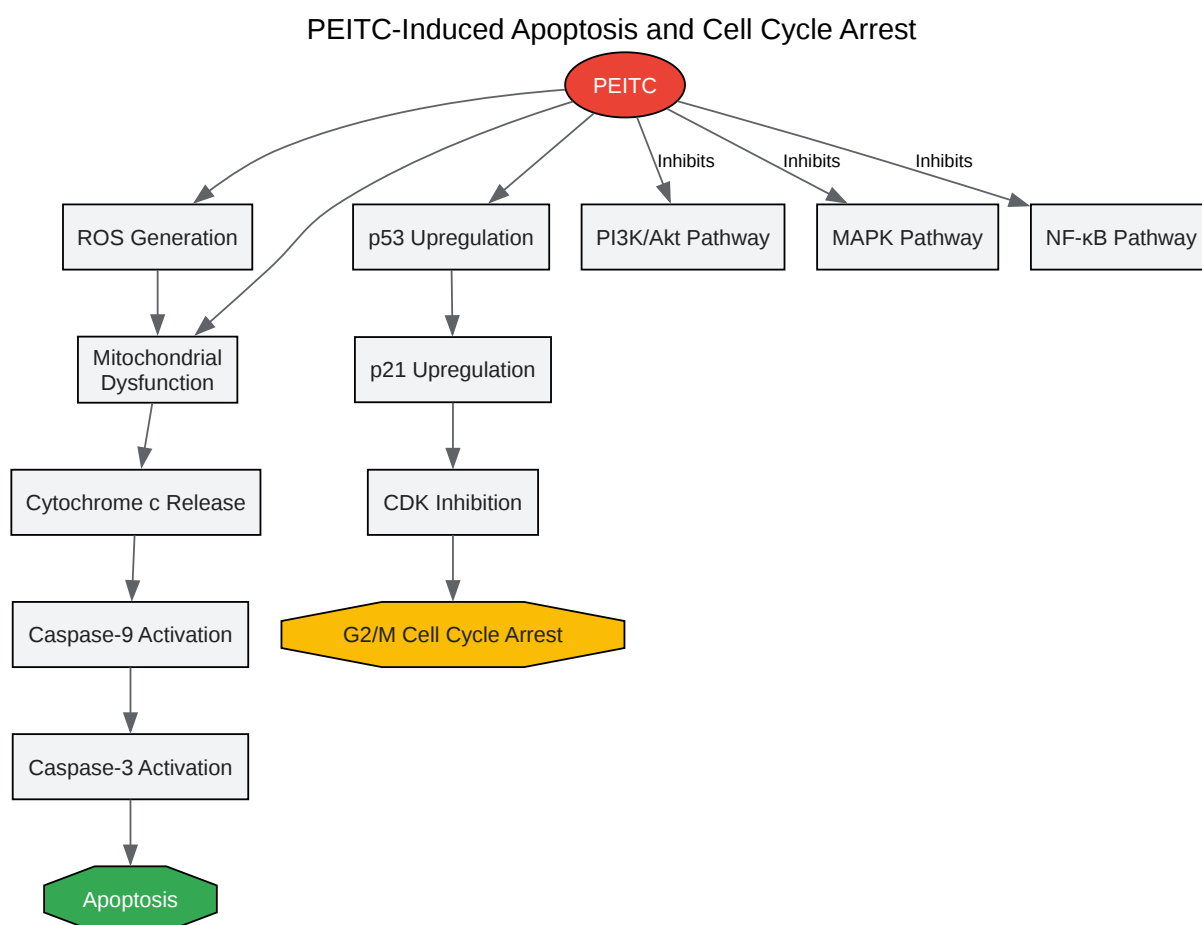
- **Dithiocarbamate Formation:** The respective amine ((R)- or (S)-1-phenylethanamine) (1 equivalent) is reacted with carbon disulfide (3 equivalents) in the presence of a base such as triethylamine ( $\text{Et}_3\text{N}$ ) or 1,8-diazabicyclo[6]undec-7-ene (DBU) in a suitable solvent like dichloromethane (DCM) or water at room temperature for a short period (e.g., 5 minutes). This forms the dithiocarbamate intermediate.<sup>[5]</sup>
- **Desulfurization:** A desulfurizing agent, 4-(4,6-dimethoxy-1,3,5-triazin-2-yl)-4-methylmorpholinium toluene-4-sulfonate (DMT/NMM/ $\text{TsO}^-$ ), is then added to the reaction mixture.<sup>[5]</sup>
- **Reaction Completion:** The reaction is heated, for example, using microwave irradiation at  $90^\circ\text{C}$  for 10 minutes.<sup>[5]</sup>
- **Purification:** The final product is purified by flash chromatography. This method has reported yields of 94% for the (R)-enantiomer and 92% for the (S)-enantiomer.<sup>[5]</sup>

## General Synthesis of (1-Isothiocyanatoethyl)benzene



## PEITC-Mediated Nrf2-Keap1 Pathway Activation





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